Introduction: The Structural Elucidation of a Key Synthetic Intermediate

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Compound of Interest		
Compound Name:	*3-Bromo-2-nitrophenol*	
Cat. No.:	*B1286451*	*Get Quote*

3-Bromo-2-nitrophenol (CAS No: 76361-99-4) is a vital organic intermediate, frequently utilized in the synthesis of pharmaceuticals and agrochemicals. Its chemical architecture, featuring a phenol ring substituted with a hydroxyl (-OH), a nitro (-NO_2), and a bromine (-Br) group, provides multiple reactive sites for synthetic transformations. The precise arrangement of these functional groups is critical to its reactivity and the identity of downstream products. Therefore, unambiguous structural confirmation is paramount for any researcher employing this compound.

This guide, prepared from the perspective of a Senior Application Scientist, provides a comprehensive overview of the core spectroscopic techniques used to characterize **3-Bromo-2-nitrophenol**. We will delve into Nuclear Magnetic Resonance (NMR) spectroscopy (^{1}H and ^{13}C), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). Beyond merely presenting data, we will explore the rationale behind the experimental protocols and provide a detailed interpretation of the resulting spectra, grounding our analysis in established chemical principles.

The molecule itself is a light yellow crystalline solid with a melting point in the range of 65-67°C.[1][2] Its molecular formula is $C_6H_4BrNO_3$, corresponding to a molecular weight of approximately 218.01 g/mol .[1]

Molecular Structure and Atom Numbering

For clarity in the subsequent spectral analysis, the following atom numbering scheme will be used for **3-Bromo-2-nitrophenol**.

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Sources

- 1. 3-Bromo-2-nitrophenol | 76361-99-4 [sigmaaldrich.com]
- 2. chembk.com [chembk.com]
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